

Personal protective equipment for handling 3-O-Methylgallic acid

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Compound of Interest

Compound Name: 3-O-Methylgallic acid

Cat. No.: B149859

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Essential Safety and Handling Guide for 3-O-Methylgallic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **3-O-Methylgallic acid**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **3-O-Methylgallic acid**
- Synonyms: 3,4-Dihydroxy-5-methoxybenzoic acid, Gallic acid 3-methyl ether
- CAS Number: 3934-84-7

Hazard Identification and Classification

3-O-Methylgallic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, oral	4	H302: Harmful if swallowed[1] [2]
Acute Toxicity, dermal	4	H312: Harmful in contact with skin[2]
Acute Toxicity, inhalation	4	H332: Harmful if inhaled[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1][2]

Hazard Pictogram:

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Eyeglasses are not sufficient. Ensure a complete seal around the eyes.[3]
Hand Protection	Chemical-resistant, impervious gloves.	Nitrile gloves are a suitable option. Double gloving is recommended.[3] Change gloves every 30-60 minutes or immediately if contaminated or damaged.[3]
Skin and Body Protection	Lab coat, long-sleeved clothing, and closed-toe shoes.	An impervious apron or coveralls may be necessary for larger quantities.[4]
Respiratory Protection	NIOSH-approved respirator.	Use in a well-ventilated area or under a chemical fume hood. [1] For weighing or operations that may generate dust, a respirator with a particulate filter (N95 or higher) is recommended.[3]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Ensure a safety shower and eyewash station are readily accessible.[1]
- Remove all unnecessary items from the work area.
- Confirm all necessary PPE is available and in good condition.

2. Weighing and Aliquoting (Powder Form):

- Perform all manipulations of the solid compound within a chemical fume hood or a ventilated balance enclosure to avoid inhalation of dust.[\[4\]](#)
- Use anti-static weighing dishes to prevent dispersal of the powder.
- Close the container tightly immediately after use.

3. Solution Preparation:

- When dissolving the solid, add the powder slowly to the solvent to avoid splashing.
- If the solvent is volatile, ensure adequate ventilation.

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Decontaminate all surfaces and equipment used. A common method is to wipe down surfaces with alcohol.[\[1\]](#)
- Remove and dispose of PPE in the designated waste stream. Contaminated lab coats should be professionally laundered.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Disposal Plan

All waste containing **3-O-Methylgallic acid** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.

1. Waste Segregation:

- Solid Waste: Collect excess solid **3-O-Methylgallic acid** and any contaminated materials (e.g., weigh boats, paper towels, gloves, disposable lab coats) in a clearly labeled, sealed container for hazardous solid waste.
- Liquid Waste: Collect solutions of **3-O-Methylgallic acid** in a clearly labeled, sealed container for hazardous liquid waste. Do not mix with incompatible waste streams.

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **"3-O-Methylgallic acid"**.

3. Storage:

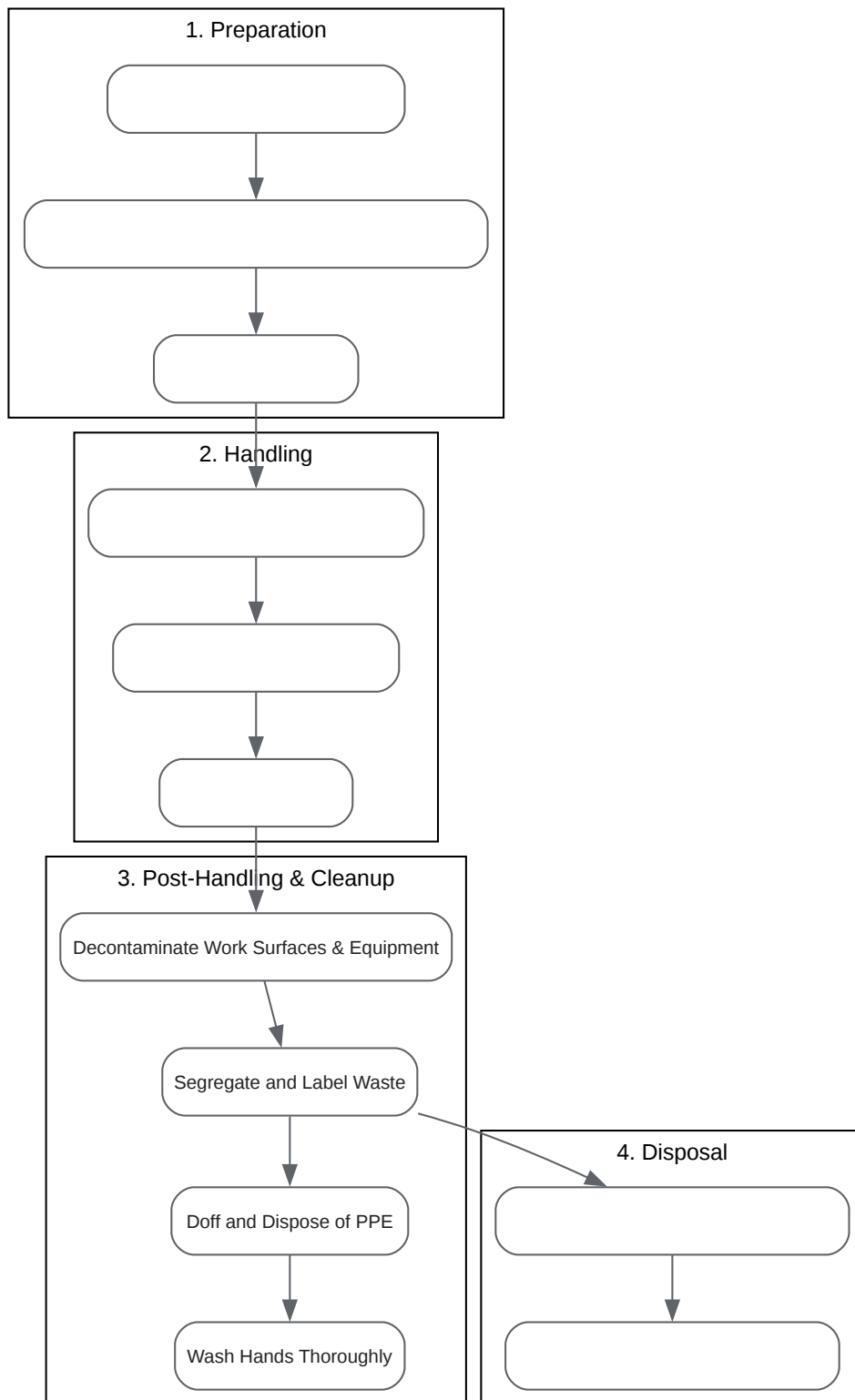
- Store waste containers in a designated, well-ventilated, and secure secondary containment area away from incompatible materials.

4. Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For small spills of solid material, carefully sweep or scoop up the material and place it in a labeled hazardous waste container. Avoid generating dust.
- For liquid spills, absorb with an inert, non-combustible material (e.g., vermiculite, sand, or earth) and place in a labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent (e.g., alcohol) and collect the cleaning materials as hazardous waste.

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of 3-O-Methylgallic Acid

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Disposal of **3-O-Methylgallic Acid**.

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